

# Identifying and mitigating Cefaclor interference in common biochemical assays.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cefaclor

Cat. No.: B001238

[Get Quote](#)

## Technical Support Center: Cefaclor Interference in Biochemical Assays

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and mitigate **Cefaclor** interference in common biochemical assays.

### Frequently Asked Questions (FAQs)

Q1: What is **Cefaclor** and why might it interfere with my biochemical assays?

A1: **Cefaclor** is a second-generation cephalosporin antibiotic.<sup>[1]</sup> Like other beta-lactam antibiotics, its chemical structure can lead to non-specific reactions with reagents used in various biochemical assays, causing inaccurate results. This is a form of in vitro or analytical interference.<sup>[2]</sup>

Q2: Which biochemical assays are most commonly affected by **Cefaclor** interference?

A2: The most well-documented interferences occur with:

- Creatinine assays: Specifically, those using the Jaffé reaction.<sup>[3][4]</sup>
- Urine glucose tests: Particularly copper reduction methods like Clinitest.<sup>[5][6][7]</sup>

Interference with other assays is less specifically documented for **Cefaclor** but can occur with other cephalosporins.

Q3: How can I determine if **Cefaclor** is interfering with my assay?

A3: Suspect interference if you observe unexpected or inconsistent results in samples from patients receiving **Cefaclor**. To confirm, you can perform a spike-and-recovery experiment. Add a known concentration of **Cefaclor** to a control sample and observe if the assay result is altered.

## Troubleshooting Guides

### Issue 1: Falsely Elevated Creatinine Levels

Symptoms:

- Unexpectedly high serum or plasma creatinine levels in a patient receiving **Cefaclor**.
- Discrepancy between creatinine levels and the patient's clinical presentation.

Cause: **Cefaclor** and other cephalosporins can react with the alkaline picrate solution used in the Jaffé method for creatinine determination, producing a colored complex that is mistaken for the creatinine-picrate complex.<sup>[4][8]</sup> This leads to a positive interference, resulting in falsely high creatinine readings. The magnitude of this interference can be significant, especially at high **Cefaclor** concentrations in patients with compromised renal function.<sup>[4]</sup>

Mitigation Strategies:

- **Change Assay Methodology:** The most effective way to avoid this interference is to use an enzymatic creatinine assay.<sup>[9][10]</sup> Enzymatic methods are highly specific for creatinine and are not affected by cephalosporins.<sup>[9][10][11]</sup>
- **Optimize Sample Collection Time:** If an alternative assay is not available, consider the timing of sample collection. The interference is proportional to the concentration of the drug in the sample. To minimize this, draw blood samples for creatinine determination at the time of minimum drug concentration, which is typically just before the next scheduled dose.
- **Dialysis:** In a research setting, dialysis of the sample can decrease the interference.<sup>[3]</sup>

## Issue 2: False-Positive Urine Glucose Results

### Symptoms:

- Positive urine glucose test in a non-diabetic patient receiving **Cefaclor**.
- Inconsistent urine glucose readings.

Cause: **Cefaclor** can interfere with urine glucose tests that utilize the copper reduction method (e.g., Clinitest).[5][6] The drug itself can act as a reducing substance, causing the reduction of copper sulfate and a color change that is misinterpreted as a positive result for glucose.[5][6] The interference is most pronounced at high antibiotic concentrations and low glucose concentrations.[7]

### Mitigation Strategies:

- Use a Glucose Oxidase-Based Method: The most reliable solution is to switch to a urine glucose test based on the glucose oxidase method (e.g., Tes-Tape, Diastix). These methods are specific for glucose and are not affected by the presence of **Cefaclor** or other cephalosporins.[7]
- Patient Information: Always consider the patient's medication history when interpreting urine glucose results from copper reduction tests.

## Issue 3: Potential Interference in Other Assays (Lactate Dehydrogenase, Urine Protein)

### Symptoms:

- Unexpected or variable results in lactate dehydrogenase (LDH) or urine protein assays in patients on **Cefaclor**.

### Cause and Mitigation:

- Lactate Dehydrogenase (LDH): Direct interference by **Cefaclor** in LDH assays is not well-documented. However, it's important to note that bacteria themselves can interfere with LDH assays by altering the pH of the culture medium or through protease production.[12][13]

When assessing cytotoxicity in the presence of an antibiotic like **Cefaclor**, it is crucial to include appropriate controls to account for any potential effects of the bacteria on the assay.

- **Urine Protein:** Some drugs can interfere with urine protein assays, particularly those using turbidimetric or dye-binding methods.<sup>[14][15]</sup> While specific data for **Cefaclor** is limited, other antibiotics have been shown to cause false positives with certain reagent strips and the pyrogallol red-molybdate (PRM) assay.<sup>[16][17]</sup> If interference is suspected, using an alternative method or consulting the assay manufacturer's instructions for known interfering substances is recommended.

## Data Presentation

Table 1: Summary of **Cefaclor** Interference in Creatinine Assays

Assay Method	Principle	Cefaclor Interference	Effect on Result	Recommended Action
Jaffé Reaction	Colorimetric reaction with alkaline picrate	Yes <sup>[3][4]</sup>	Falsely elevated	Use an enzymatic creatinine assay. <sup>[9][10]</sup>
Enzymatic Assay	Specific enzymatic reactions	No <sup>[9][10][11]</sup>	None	Preferred method

Table 2: Summary of **Cefaclor** Interference in Urine Glucose Assays

Assay Method	Principle	Cefaclor Interference	Effect on Result	Recommended Action
Copper Reduction (e.g., Clinitest)	Reduction of copper ions by reducing substances	Yes[5][6]	False positive	Use a glucose oxidase-based test.[7]
Glucose Oxidase (e.g., Tes-Tape, Diastix)	Enzymatic oxidation of glucose	No[7]	None	Preferred method

Table 3: Quantitative Interference of **Cefaclor** in a Copper Reduction Urine Glucose Test

Cefaclor Concentration in Urine	Actual Glucose Concentration	Estimated Glucose Concentration	Reference
0.625 mg/mL	0%	0.25%	[7]

## Experimental Protocols

### Protocol 1: Demonstrating **Cefaclor** Interference in a Jaffé Creatinine Assay

Objective: To demonstrate the positive interference of **Cefaclor** in a creatinine assay based on the Jaffé reaction.

Materials:

- Serum or plasma pool with a known creatinine concentration.
- **Cefaclor** standard solution.
- Commercial Jaffé creatinine assay kit.
- Spectrophotometer.
- Saline solution (0.9%).

#### Methodology:

- Prepare **Cefaclor** Spiked Samples:
  - Prepare a stock solution of **Cefaclor**.
  - Create a series of spiked serum/plasma samples by adding varying concentrations of **Cefaclor** (e.g., 0, 50, 100, 250, 500 mg/L).
  - Prepare a control sample with an equivalent volume of saline.
- Creatinine Measurement:
  - Follow the manufacturer's instructions for the Jaffé creatinine assay kit to measure the apparent creatinine concentration in all samples.
- Data Analysis:
  - Plot the apparent creatinine concentration against the **Cefaclor** concentration.
  - Observe the dose-dependent increase in apparent creatinine, demonstrating the interference.

#### Protocol 2: Mitigating **Cefaclor** Interference using an Enzymatic Creatinine Assay

Objective: To show that an enzymatic creatinine assay is not susceptible to **Cefaclor** interference.

#### Materials:

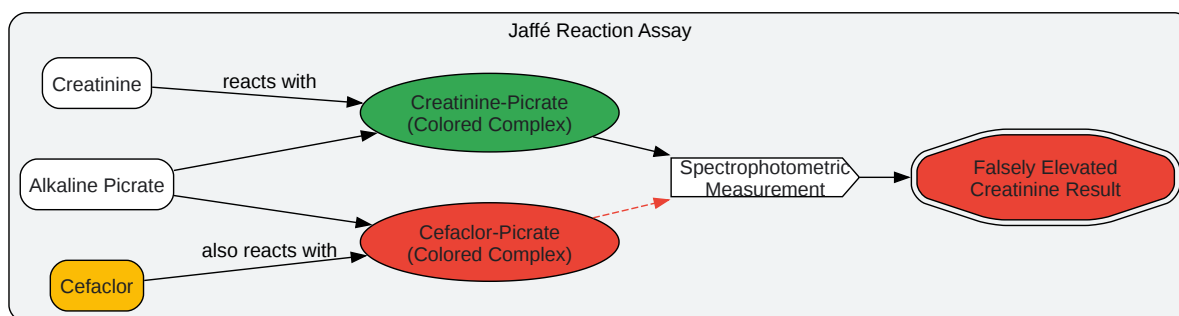
- The same **Cefaclor** spiked samples prepared in Protocol 1.
- Commercial enzymatic creatinine assay kit.
- Spectrophotometer.

#### Methodology:

- Creatinine Measurement:

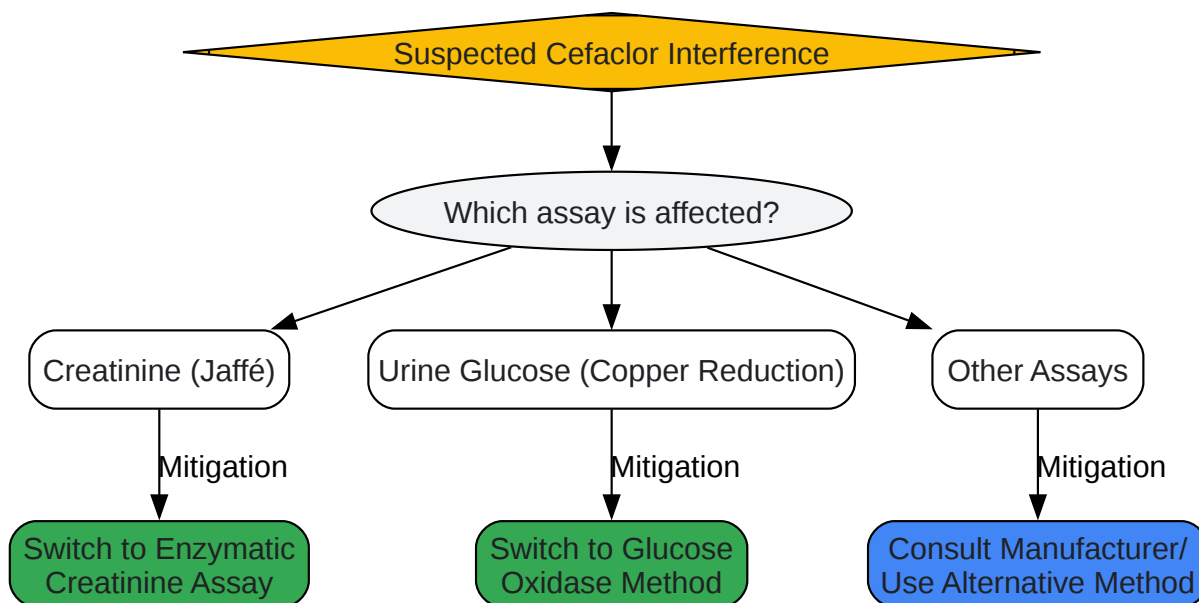
- Follow the manufacturer's instructions for the enzymatic creatinine assay kit to measure the creatinine concentration in the **Cefaclor** spiked samples.
- Data Analysis:
  - Plot the measured creatinine concentration against the **Cefaclor** concentration.
  - Observe that the measured creatinine remains constant across all **Cefaclor** concentrations, indicating no interference.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Interference mechanism of **Cefaclor** in the Jaffé creatinine assay.



[Click to download full resolution via product page](#)

Caption: Decision workflow for mitigating **Cefaclor** interference.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. go.drugbank.com [go.drugbank.com]
- 2. researchgate.net [researchgate.net]
- 3. Analytical interference of drugs in clinical chemistry: II--The interference of three cephalosporins with the determination of serum creatinine concentration by the Jaffé reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Positive interference with the Jaffé reaction by cephalosporin antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Review of drug interference with urine glucose tests - PubMed [pubmed.ncbi.nlm.nih.gov]



- 6. Review of Drug Interference With Urine Glucose Tests | Semantic Scholar [semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- 8. Interference with the Jaffé Method for Creatinine Following 5-Aminolevulinic Acid Administration - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Difference between Jaffe Method Creatinine & Enzymatic Creatinine [agappe.com]
- 10. Difference between Jaffe Method Creatinine & Enzymatic Creatinine [agappe.com]
- 11. Effects of interferents on the kinetic Jaffé reaction and an enzymatic colorimetric test for serum creatinine concentration determination in cats, cows, dogs and horses - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Bacterial Interference With Lactate Dehydrogenase Assay Leads to an Underestimation of Cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Bacterial Interference With Lactate Dehydrogenase Assay Leads to an Underestimation of Cytotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Drug interference with urine protein determination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Drug interference in turbidimetry and colorimetry of proteins in urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Analytical interference of quinolone antibiotics and quinine derived drugs on urinary protein determined - Biospecimen Research Database [brd.nci.nih.gov]
- 17. Analytical interference of quinolone antibiotics and quinine derived drugs on urinary protein determined by reagent strips and the pyrogallol red-molybdate protein assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Identifying and mitigating Cefaclor interference in common biochemical assays.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b001238#identifying-and-mitigating-cefaclor-interference-in-common-biochemical-assays]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)